

New Fuchsin: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *New Fuchsin*

Cat. No.: *B147725*

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An in-depth examination of the chemical properties, applications, and experimental protocols of **New Fuchsin** for laboratory professionals.

New Fuchsin, a synthetic triarylmethane dye, is a crucial reagent in histology, microbiology, and various other biological research fields. Its vibrant magenta color and specific binding properties make it an invaluable tool for visualizing cellular structures and identifying particular microorganisms. This technical guide provides a detailed overview of **New Fuchsin**, its properties, and its application in the widely used Ziehl-Neelsen staining technique.

Core Properties of New Fuchsin

New Fuchsin, also known as Basic Violet 2 or Magenta III, is a green crystalline solid that dissolves in solutions to impart an intense reddish-purple color.^{[1][2]} It is one of the components of basic fuchsin.^[1] The following tables summarize the key chemical, physical, and spectral properties of **New Fuchsin**.

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	3248-91-7	[1] [2]
Molecular Formula	C22H24ClN3	
Molecular Weight	365.91 g/mol	
Appearance	Green to dark green powder/solid	
Melting Point	>300 °C (decomposes)	
Solubility in Water	10 g/L at 25 °C	
Solubility in Ethanol	1.13%	

Spectral Properties

Property	Value	Reference(s)
Absorption Maximum (λ_{max}) in Ethanol	553 - 558 nm	
Appearance in Solution	Magenta/Red	

Applications in Research

New Fuchsin's primary application lies in its use as a biological stain. It is a key component of Schiff's reagent, used for the detection of aldehydes, and is fundamental to the Ziehl-Neelsen stain for the identification of acid-fast bacteria, most notably *Mycobacterium tuberculosis*. Its utility also extends to the staining of leather, paper, and polyacrylonitrile.

Experimental Protocol: Ziehl-Neelsen Staining

The Ziehl-Neelsen stain is a differential staining technique used to identify acid-fast organisms, primarily Mycobacteria. The high mycolic acid content in the cell walls of these bacteria makes them resistant to decolorization by acids after staining with a hot carbol-fuchsin solution.

Reagent Preparation

1. Carbol-Fuchsin Solution (Ziehl-Neelsen)

- Basic Fuchsin (of which **New Fuchsin** is a key component): 1 g
- Ethanol (95%): 10 mL
- Phenol (melted crystals): 5 mL
- Distilled Water: 100 mL

Instructions: Dissolve the basic fuchsin in the ethanol. Separately, dissolve the phenol in the distilled water. Mix the two solutions. Allow the final solution to stand for several days and filter before use.

2. Acid-Alcohol Decolorizer

- Hydrochloric Acid (concentrated): 3 mL
- Ethanol (95%): 97 mL

Instructions: Slowly and carefully add the concentrated hydrochloric acid to the ethanol.

3. Methylene Blue Counterstain

- Methylene Blue: 0.3 g
- Distilled Water: 100 mL

Instructions: Dissolve the methylene blue in the distilled water.

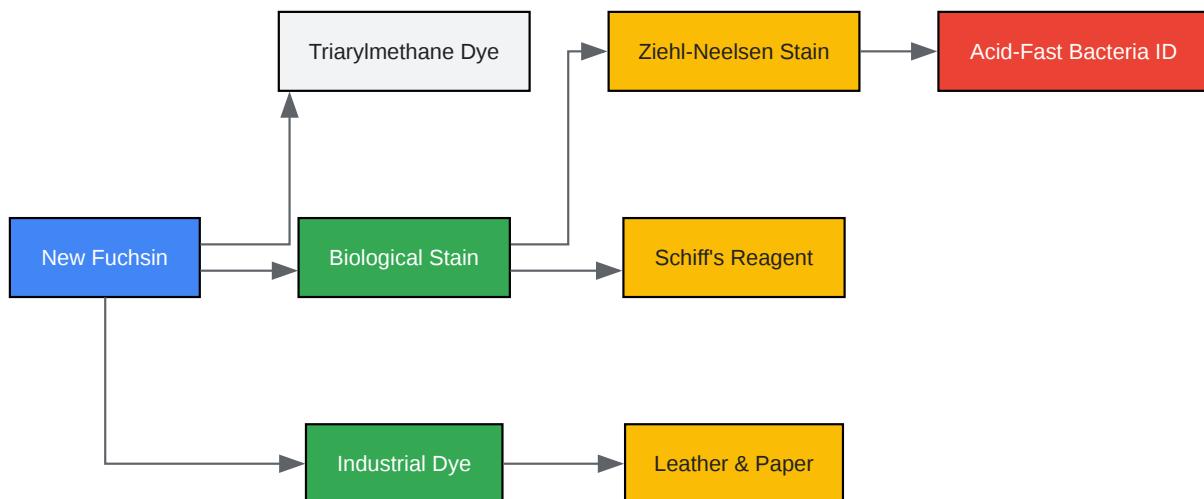
Staining Procedure

- Smear Preparation and Fixation: Prepare a thin smear of the sample on a clean glass slide. Allow the smear to air dry completely. Heat-fix the smear by passing it through a flame 2-3 times.
- Primary Staining: Flood the slide with the Carbol-Fuchsin solution. Gently heat the slide until it is steaming, but do not boil. Maintain the steaming for 5 minutes, adding more stain if necessary to prevent drying.

- Rinsing: Allow the slide to cool and then rinse it gently with tap water.
- Decolorization: Flood the slide with the acid-alcohol decolorizer for 2-3 minutes, or until the smear appears faintly pink.
- Rinsing: Rinse the slide thoroughly with tap water.
- Counterstaining: Flood the slide with the Methylene Blue counterstain and let it stand for 30-60 seconds.
- Final Rinse and Drying: Rinse the slide with tap water and allow it to air dry.
- Microscopic Examination: Examine the slide under oil immersion. Acid-fast bacilli will appear red/pink, while other cells and the background will be blue.

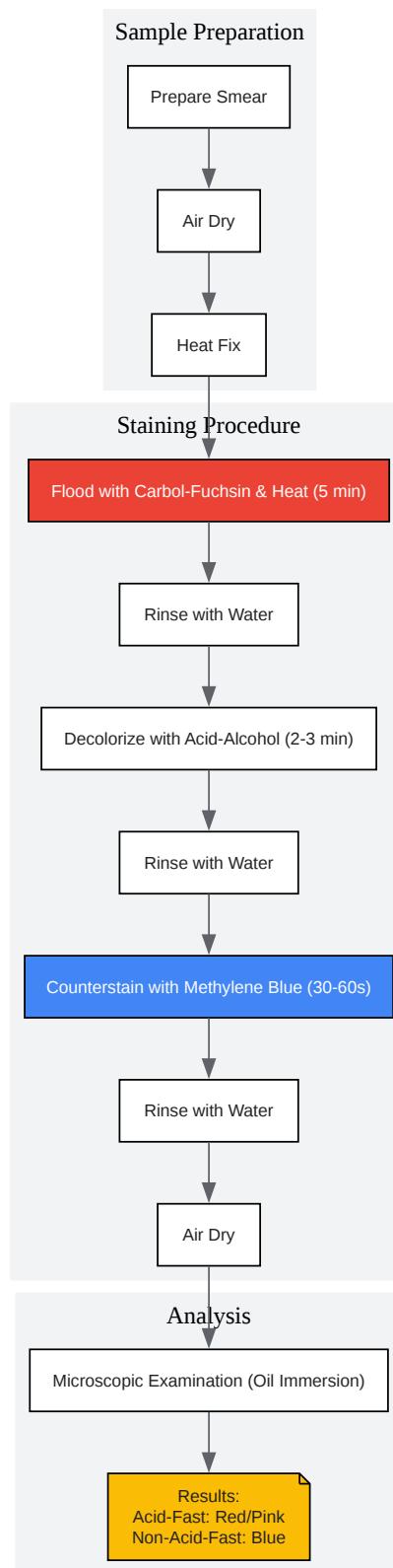
Visualizing Workflows and Concepts

To better illustrate the relationships and procedures discussed, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Logical diagram of **New Fuchsin**'s classification and applications.



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Caption: Experimental workflow for the Ziehl-Neelsen acid-fast stain.

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References

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